

Spectral characteristics of Pigment Yellow 14 (UV-Vis, Fluorescence)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Pigment Yellow 14	
Cat. No.:	B2915567	Get Quote

Spectral Characteristics of Pigment Yellow 14: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pigment Yellow 14 (C.I. 21095) is a diarylide yellow pigment, a class of synthetic organic compounds known for their bright, strong color and good lightfastness.[1] Chemically, it is a disazo compound derived from 3,3'-dichlorobenzidine.[2] While primarily used in printing inks, plastics, and coatings, its fluorescent properties have garnered interest in various scientific and technological applications.[3] This technical guide provides an in-depth overview of the spectral characteristics of **Pigment Yellow 14**, focusing on its Ultraviolet-Visible (UV-Vis) absorption and fluorescence properties. The information presented herein is intended to support researchers and professionals in leveraging the unique optical properties of this pigment.

UV-Visible Absorption Spectroscopy

The color of **Pigment Yellow 14**, a deep, warm yellow tending towards orange, arises from its strong absorption of light in the blue-violet region of the visible spectrum. The absorption characteristics are primarily attributed to the extensive system of conjugated double bonds inherent in its molecular structure.



Quantitative Absorption Data

The UV-Vis absorption spectrum of **Pigment Yellow 14** is characterized by a main absorption band in the visible region. The exact position of the maximum absorption wavelength (λ max) is influenced by the solvent environment due to solvatochromic effects. While specific molar absorptivity values for **Pigment Yellow 14** are not readily available in the public domain, the general trend for diarylide yellow pigments suggests high molar absorptivity, indicating strong light absorption.

Property	Value	Solvent(s)
Absorption Maximum (λmax)	Varies with solvent polarity	Typically in the blue-violet region
Molar Absorptivity (ε)	Data not available in searched literature.	-

Note: The lack of specific quantitative data in the literature highlights an opportunity for further research to fully characterize this pigment.

Fluorescence Spectroscopy

Pigment Yellow 14 is recognized as a fluorescent dye, meaning it can absorb light at a specific wavelength and re-emit it at a longer wavelength.[3] This property is of significant interest for applications such as fluorescent probes and markers.

Quantitative Fluorescence Data

Similar to the absorption data, specific quantitative fluorescence data, such as the emission maximum (λ em) and fluorescence quantum yield (Φ f), for **Pigment Yellow 14** are not widely reported. The fluorescence quantum yield is a critical parameter that defines the efficiency of the fluorescence process.



Property	Value	Excitation Wavelength (λex)	Solvent(s)
Emission Maximum (λem)	Data not available in searched literature.	-	-
Fluorescence Quantum Yield (Фf)	Data not available in searched literature.	-	-

Note: The determination of the fluorescence quantum yield for **Pigment Yellow 14** would be a valuable contribution to the scientific literature.

Experimental Protocols

The following are detailed, generalized methodologies for conducting UV-Vis absorption and fluorescence spectroscopy experiments on organic pigments like **Pigment Yellow 14**.

UV-Vis Absorption Spectroscopy Protocol

- Sample Preparation:
 - Accurately weigh a small amount of Pigment Yellow 14.
 - Dissolve the pigment in a suitable, transparent organic solvent (e.g., ethanol, N,N-dimethylformamide) to a known concentration. Due to the low solubility of pigments, sonication may be required to achieve complete dissolution.
 - Prepare a series of dilutions from the stock solution to determine the linear range of absorbance.
- Instrumentation and Measurement:
 - Use a dual-beam UV-Vis spectrophotometer.
 - Calibrate the instrument using a blank solution (the pure solvent used for sample preparation).



- Record the absorption spectrum of the sample solution over a wavelength range of at least 300-700 nm.
- Identify the wavelength of maximum absorbance (λmax).
- Measure the absorbance at λmax for the different concentrations to verify adherence to the Beer-Lambert law.

Fluorescence Spectroscopy Protocol

- Sample Preparation:
 - Prepare a dilute solution of Pigment Yellow 14 in a suitable solvent. The concentration should be low enough to avoid inner filter effects (typically with an absorbance of less than 0.1 at the excitation wavelength).
- · Instrumentation and Measurement:
 - Use a spectrofluorometer.
 - Set the excitation wavelength (λex), which is typically at or near the absorption maximum (λmax) determined by UV-Vis spectroscopy.
 - Record the fluorescence emission spectrum over a wavelength range longer than the excitation wavelength.
 - Identify the wavelength of maximum emission (λem).
- Quantum Yield Determination (Relative Method):
 - Select a standard fluorescent dye with a known quantum yield that absorbs and emits in a similar spectral region to Pigment Yellow 14.
 - Prepare solutions of both the standard and the sample with identical absorbance at the same excitation wavelength.
 - Measure the integrated fluorescence intensity of both the standard and the sample under identical experimental conditions.



Calculate the quantum yield of the sample using the following equation: Φ_sample =
Φ_standard * (I_sample / I_standard) * (n_sample / n_standard)^2 where Φ is the
quantum yield, I is the integrated fluorescence intensity, and n is the refractive index of the
solvent.[4]

Logical Workflow for Spectral Characterization

The following diagram illustrates the logical workflow for the complete spectral characterization of **Pigment Yellow 14**.



Click to download full resolution via product page

Caption: Workflow for the spectral characterization of **Pigment Yellow 14**.

Conclusion

Pigment Yellow 14 possesses interesting spectral properties, including strong visible light absorption and fluorescence, making it a candidate for various advanced applications beyond its traditional use as a colorant. This guide provides a foundational understanding of its UV-Vis and fluorescence characteristics and outlines the necessary experimental protocols for their detailed investigation. The notable absence of comprehensive, publicly available quantitative spectral data for **Pigment Yellow 14** underscores a clear need for further research in this area. Such studies would undoubtedly contribute to a more complete understanding of this versatile pigment and could unlock its potential in new and innovative scientific and technological fields.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. naturalpigments.com [naturalpigments.com]
- 2. US20110061564A1 Diarylide Yellow Pigments Google Patents [patents.google.com]
- 3. US7160371B2 Method of improving pigment fluorescence Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Spectral characteristics of Pigment Yellow 14 (UV-Vis, Fluorescence)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2915567#spectral-characteristics-of-pigment-yellow-14-uv-vis-fluorescence]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com